

# Bioresmethrin environmental persistence compared to organophosphates

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## Compound Focus: Bioresmethrin

CAS No.: 28434-01-7

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## Environmental Profile & Comparison with Organophosphates

The following table summarizes the key environmental fate properties of **bioresmethrin** based on available data.

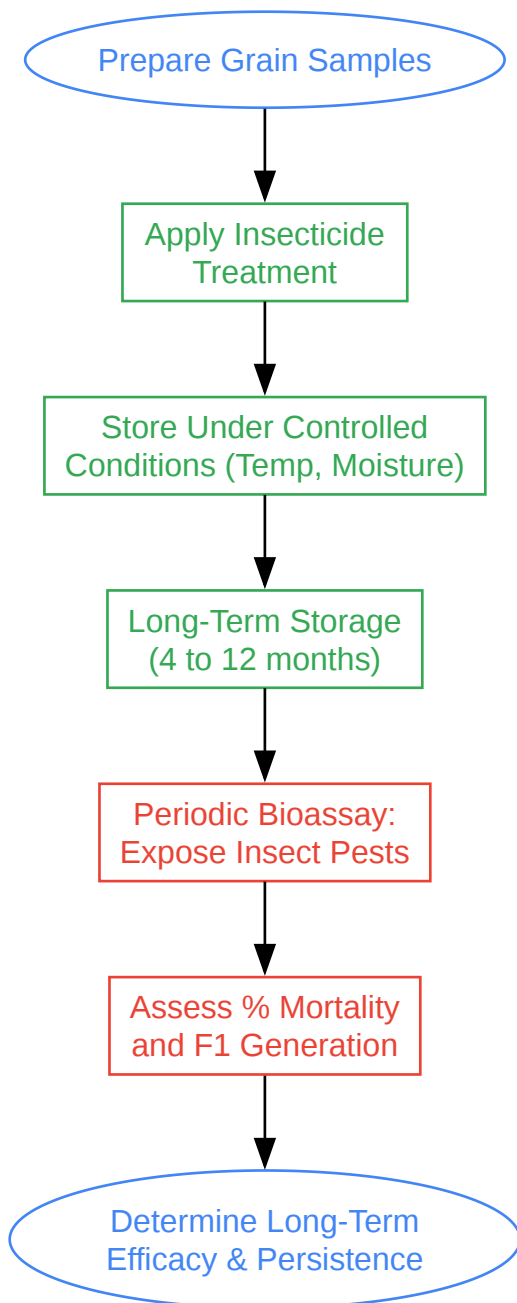
Property	Bioresmethrin	General Organophosphates (OPs)	Data Source & Context
Soil Degradation (Aerobic)	Data not available in search results; described as "not...environmentally persistent" [1]	Varies widely (e.g., chlorpyrifos DT <sub>50</sub> ~ 60-120 days; malathion DT <sub>50</sub> ~ 1-25 days)	[1]
Aqueous Solubility	0.3 mg/L (at 20°C, pH 7) [1]	Generally higher (e.g., chlorpyrifos ~ 1.4 mg/L; malathion ~ 150 mg/L)	[1]

Property	Bioresmethrin	General Organophosphates (OPs)	Data Source & Context
Octanol-Water Partition Coeff. (Log P)	4.7 (estimated) [1]	Generally moderate (e.g., chlorpyrifos Log P ~ 4.7-5.0; malathion Log P ~ 2.4)	[1]
Volatility (Vapour Pressure)	18.6 mPa [1]	Varies widely (e.g., chlorpyrifos ~ 2.7 mPa; malathion ~ 5.3 mPa)	[1]
Leaching Potential	Low (predicted based on properties) [1]	Variable; some OPs (e.g., dimethoate) have high leaching potential	[1]
Ecotoxicity to Fish & Aquatic Invertebrates	Highly toxic [1]	Highly toxic (mechanism of action differs)	[1]
Ecotoxicity to Honeybees	Highly toxic [1]	Variable toxicity (e.g., highly toxic to bees)	[1]

**Bioresmethrin** is a broad-spectrum pyrethroid insecticide. Its low water solubility and high Log P value indicate a strong tendency to bind to soil and organic matter, explaining its low leaching potential and reduced risk of groundwater contamination [1]. Its vapour pressure suggests it can be moderately volatile, which could lead to loss from treated surfaces and potential drift during application [1].

## Experimental Data & Efficacy

Historical grain protectant trials demonstrate **bioresmethrin**'s effectiveness. The diagram below illustrates the experimental workflow for evaluating its efficacy and persistence in stored grain.



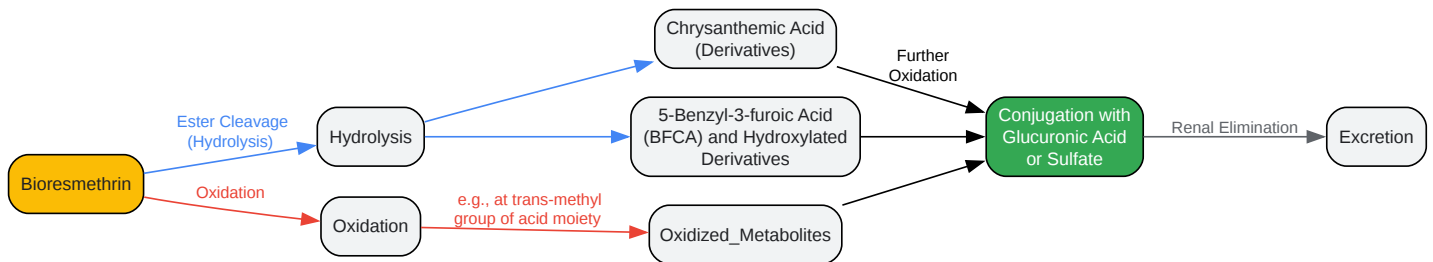
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*Experimental Workflow for Grain Protectant Trials [2]*

A specific silo trial showed that grain treated with **4 ppm bioresmethrin plus 20 ppm piperonyl butoxide** (a synergist) effectively controlled all exposed insect species for 12 months. In contrast, **12 ppm malathion** showed control failures against certain species after 8 months, highlighting efficacy challenges, particularly against resistant pests [2].

## Degradation and Metabolic Pathways

**Bioresmethrin** degrades in the environment and metabolizes in organisms through specific pathways, primarily involving ester cleavage and oxidation, as shown below.



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### **Bioresmethrin** Degradation and Metabolic Pathways [3]

**Bioresmethrin** is rapidly metabolized, with studies in rats showing the acid moiety is eliminated faster than the alcohol moiety [3]. Key enzymes involved in its metabolism include specific Cytochrome P450 isoforms (e.g., rat CYP2C6 and 2C11; human CYP2C8, 2C9, and 2C19) and carboxylesterases (specifically human CE1) [3].

## A Researcher's Guide to the Data

- **For Bioresmethrin:** Rely on its low solubility and high Log P for initial soil and sediment fate assessments. Its high toxicity to aquatic life and bees is a critical risk factor.
- **For Organophosphates:** Avoid generalizing persistence. Consult substance-specific data for parameters like soil DT<sub>50</sub>. While OPs degrade differently, their high aquatic toxicity remains a significant concern.
- **Regarding Experimental Data:** The available comparative data comes from historical grain trials. Modern, side-by-side laboratory studies under controlled conditions for a full range of environmental fate parameters were not identified in the search results.

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## References

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2. 317. Bioresmethrin (WHO Pesticide Residues Series 5) [inchem.org]
3. Bioresmethrin - an overview [sciencedirect.com]

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